

Comparative analysis of Carbon-10 and Boron-10 mirror nuclei

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Compound of Interest

Compound Name: Carbon-10

Cat. No.: B1256599

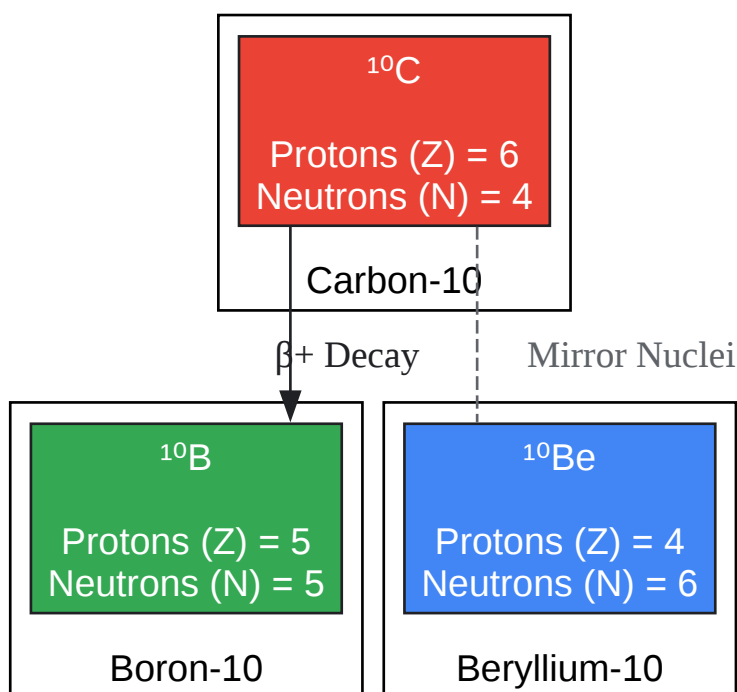
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An objective comparison of the **Carbon-10** and Boron-10 nuclei reveals fundamental principles of nuclear structure, stability, and weak interactions. As isobars with the same mass number ($A=10$), their differing proton and neutron numbers give rise to distinct properties, making their comparative analysis a valuable subject for researchers in nuclear physics and related fields. While not a true mirror pair (where proton and neutron numbers are swapped, i.e., ^{10}C and ^{10}Be), the decay relationship between **Carbon-10** and Boron-10 provides a classic example of a Gamow-Teller transition.

Understanding the ^{10}C and ^{10}B Relationship

Carbon-10 (6 protons, 4 neutrons) and Boron-10 (5 protons, 5 neutrons) are members of the $A=10$ isobaric triplet, which also includes Beryllium-10 (4 protons, 6 neutrons). In this triplet, ^{10}C and ^{10}Be are mirror nuclei.^[1] The study of these relationships provides insight into the charge independence of the nuclear strong force and the effects of the Coulomb interaction.^{[2][3]}

Carbon-10 is an unstable, proton-rich nucleus that decays into the stable Boron-10 nucleus, offering a direct experimental system for studying the weak force.^{[4][5]}



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Figure 1. Relationship between A=10 isobars.

Core Nuclear Properties

The fundamental properties of ^{10}C and ^{10}B highlight their key differences, primarily stemming from their proton-neutron composition. ^{10}C is a radioactive isotope that can only be produced artificially, whereas ^{10}B is a stable, naturally occurring isotope.^{[1][6]} A summary of their quantitative properties is presented below.

Property	Carbon-10 (^{10}C)	Boron-10 (^{10}B)
Protons (Z)	6[1]	5[6]
Neutrons (N)	4[1]	5[6]
Stability	Radioactive[1]	Stable[6]
Natural Abundance	0%	19.9%[7][8][9]
Spin and Parity ($J\pi$)	0+[1][5]	3+[6][10]
Isotopic Mass (u)	10.01685322(7)[1]	10.012937(3)[6]
Mass Excess (MeV)	15.69867[1]	12.05074[6]
Binding Energy (MeV)	60.32041789[1]	64.75070023[6]

Radioactive Decay of Carbon-10

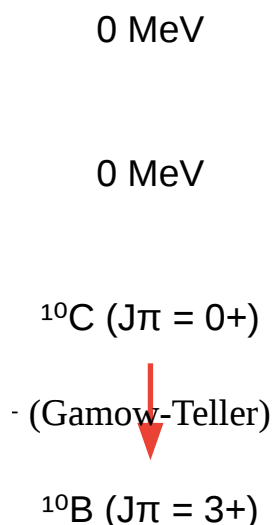
Carbon-10 primarily undergoes positron emission (β^+ decay), a type of beta decay, to transform into Boron-10.[4][11] In this process, a proton within the ^{10}C nucleus converts into a neutron, emitting a positron (e^+) and an electron neutrino (ν_e) to conserve charge and lepton number.[4] This decay is a classic example of a super-allowed Gamow-Teller transition.[1]

Decay Characteristics

Parameter	Value
Half-life ($T_{1/2}$)	19.290(12) s[1]
Decay Mode	β^+ / Electron Capture[4][5][12]
Decay Product	^{10}B [4][12]
Decay Energy (QEC)	3.648 MeV[5]
Decay Equation	$^{10}\text{C} \rightarrow ^{10}\text{B} + e^+ + \nu_e$ [4]
Super-allowed Branching Ratio	1.4638(50)%[1]

The decay of ^{10}C (spin-parity 0^+) populates excited states in ^{10}B (predominantly the 3^+ ground state). This transition, where the change in nuclear spin is 1 ($\Delta J = 1$) and there is no change in

parity, is characteristic of a Gamow-Teller transition.[13]



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Figure 2. Simplified decay scheme of **Carbon-10** to Boron-10.

Experimental Protocols

The study of short-lived nuclei like ^{10}C and their stable counterparts like ^{10}B involves specific experimental techniques for production, detection, and analysis.

Production of Carbon-10

Carbon-10 is an artificial isotope produced in nuclear reactions. A common method is the $^{10}\text{B}(p,n)^{10}\text{C}$ reaction, where a Boron-10 target is irradiated with a proton beam from a particle accelerator, such as a cyclotron.[1]

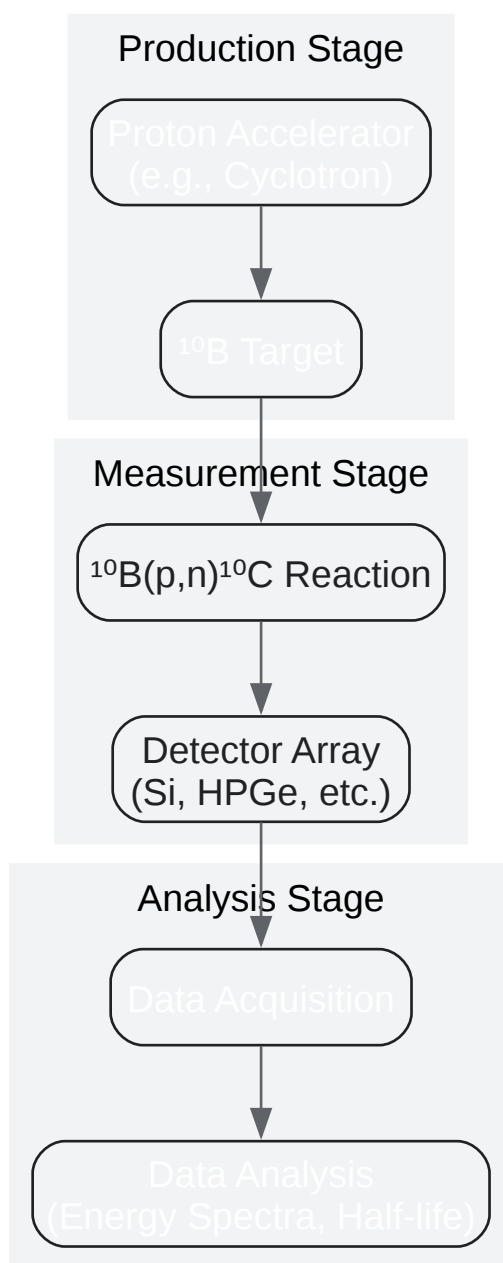
- Target Preparation: An enriched ^{10}B sample is prepared.
- Irradiation: The target is placed in a high-energy proton beam (e.g., 17 MeV).[1]
- Reaction: A proton (p) strikes a ^{10}B nucleus, ejecting a neutron (n) and leaving behind a ^{10}C nucleus.

- Separation: The resulting ^{10}C isotopes may need to be separated from the unreacted target material for specific measurements.

Measurement and Analysis

Once produced, the properties of ^{10}C and its decay products can be studied using various detector systems.

- Beta Decay Spectroscopy: The energy of the emitted positrons from ^{10}C decay is measured using silicon detectors or scintillators. Coincidence measurements with gamma-ray detectors (like HPGe detectors) are used to identify transitions to excited states in ^{10}B .
- Charge-Exchange Reactions: To study the Gamow-Teller transition strength in detail, charge-exchange reactions such as (p,n) or (^3He ,t) are employed.[\[14\]](#) These reactions probe the nuclear structure and the spin-isospin response of the nucleus.
- Laser Spectroscopy: High-precision measurements of properties like the nuclear charge radius are performed using laser spectroscopy techniques on the atomic form of the isotopes.[\[15\]](#)



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Figure 3. Experimental workflow for ^{10}C production and decay analysis.

Conclusion

The comparative analysis of **Carbon-10** and Boron-10 provides a clear illustration of isobaric differences. ^{10}C , a proton-rich radioactive nucleus, and ^{10}B , a stable nucleus with an equal number of protons and neutrons, serve as an excellent case study for nuclear stability and beta

decay. The decay of ^{10}C to ^{10}B is a cornerstone example of a Gamow-Teller transition, and its study through established experimental protocols continues to provide crucial data for refining our understanding of the weak nuclear force and nuclear structure models.

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